

Methyl 2-methylhexanoate chemical properties

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Compound of Interest

Compound Name: Methyl 2-methylhexanoate

Cat. No.: B1618892

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An In-depth Technical Guide to the Chemical Properties of **Methyl 2-methylhexanoate**

Introduction

Methyl 2-methylhexanoate is an organic compound classified as a fatty acid ester.^[1] It is the methyl ester of 2-methylhexanoic acid. Its chemical structure consists of a hexyl chain with a methyl group at the second carbon, and a methyl ester functional group. This compound and its isomers are of interest in various fields, including flavor and fragrance industries. This guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and relevant spectroscopic data.

Chemical and Physical Properties

The fundamental chemical and physical properties of **methyl 2-methylhexanoate** are summarized in the tables below.

Table 1: General Chemical Information

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O ₂	[2][3]
Molecular Weight	144.2114 g/mol	[2][3]
IUPAC Name	methyl 2-methylhexanoate	
Synonyms	2-Methylhexanoic acid, methyl ester; Hexanoic acid, 2-methyl-, methyl ester	[2][3]
CAS Registry Number	2177-81-3	[2][3]

Table 2: Physical Properties

Property	Value	Conditions	Reference
Boiling Point	176.00 to 177.00 °C (est.)	@ 760.00 mm Hg	[4]
Density	0.918 g/mL (lit.) for 2-methylhexanoic acid	at 25 °C	
Refractive Index	n ₂₀ /D 1.422 (lit.) for 2-methylhexanoic acid		
Vapor Pressure	1.090000 mmHg (est.)	@ 25.00 °C	[4]
Solubility	Soluble in alcohol; Insoluble in water	[4]	
logP (o/w)	3.177 (est.)	[4]	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **methyl 2-methylhexanoate**.

- Mass Spectrometry (Electron Ionization): Data for **methyl 2-methylhexanoate** is available through the NIST WebBook.[2][3]

- Gas Chromatography: Information regarding the gas chromatography of **methyl 2-methylhexanoate** is also available.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **methyl 2-methylhexanoate** are provided below.

Synthesis via Fischer Esterification

A common method for the synthesis of **methyl 2-methylhexanoate** is the Fischer esterification of 2-methylhexanoic acid with methanol in the presence of an acid catalyst.

Materials:

- 2-Methylhexanoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or Thionyl chloride
- Sodium bicarbonate (saturated solution)
- Anhydrous sodium sulfate
- Diethyl ether

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-methylhexanoic acid in an excess of anhydrous methanol.
- Catalyst Addition: Cool the mixture in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid or thionyl chloride.
- Reflux: Heat the reaction mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After cooling, remove the excess methanol using a rotary evaporator.

- Extraction: Dissolve the residue in diethyl ether and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst. Wash further with brine.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **methyl 2-methylhexanoate**.
- Purification: The crude product can be purified by distillation under reduced pressure.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **methyl 2-methylhexanoate**.

Instrumentation:

- Gas Chromatograph (GC) equipped with a Mass Spectrometer (MS) detector.
- Capillary column suitable for fatty acid methyl ester (FAME) analysis (e.g., a polar biscyanopropyl polysiloxane column).

GC Conditions (Typical):

- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 60-100°C, hold for 2 minutes.
 - Ramp: 5-10°C/min to 240-260°C, hold for 5-10 minutes.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Split or splitless, depending on the concentration.

MS Conditions (Typical):

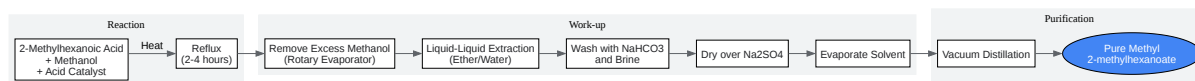
- Ionization Mode: Electron Ionization (EI) at 70 eV.

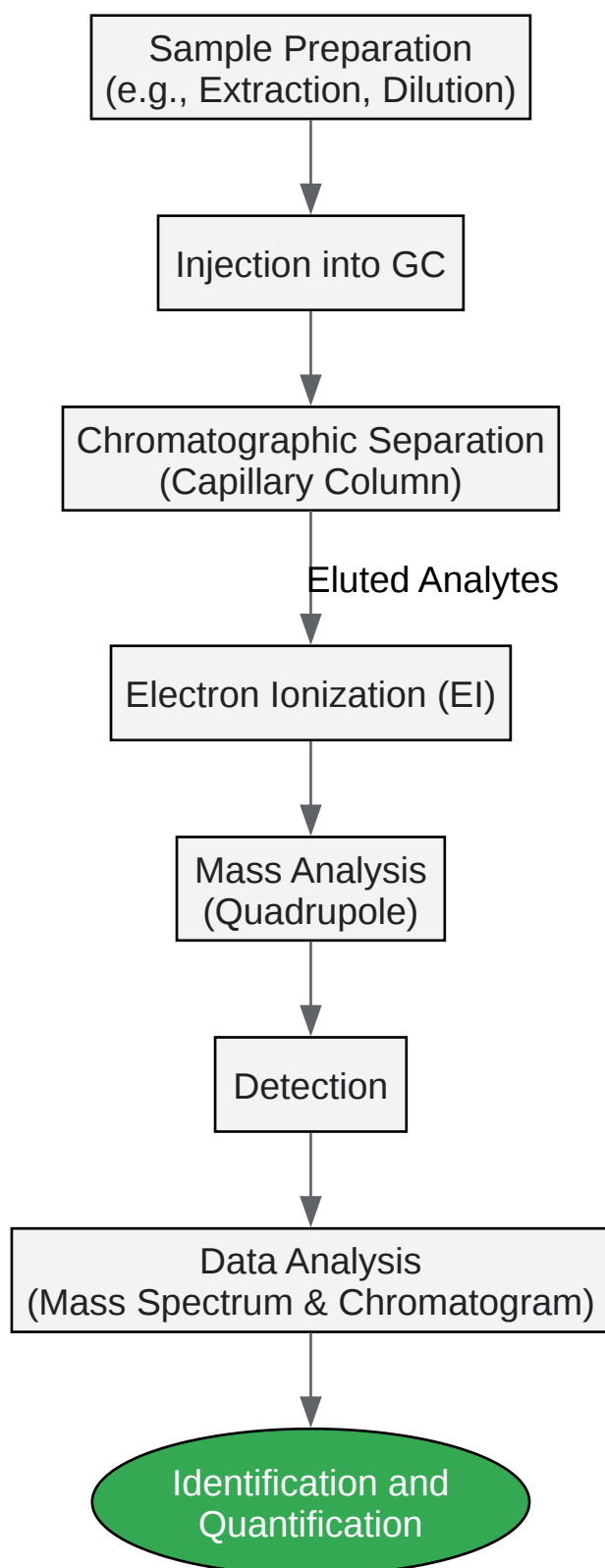
- Mass Range: m/z 40-400.
- Scan Speed: 2 scans/second.

Sample Preparation: For samples where **methyl 2-methylhexanoate** is present in a complex matrix, a sample preparation step such as liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary prior to GC-MS analysis.

Mandatory Visualizations

Synthesis Workflow Diagram





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